

Application Notes and Protocols for Ampicillin Trihydrate Stock Solution in Bacterial Culture

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Compound of Interest

Compound Name: Ampicillin Trihydrate

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This document provides detailed application notes and protocols for the preparation and use of **Ampicillin Trihydrate** stock solutions in bacterial culture. Ampicillin is a widely utilized beta-lactam antibiotic for the selection of resistant bacteria in molecular cloning and other microbiology applications.

Introduction

Ampicillin is a broad-spectrum, semi-synthetic antibiotic that inhibits bacterial cell wall synthesis by targeting penicillin-binding proteins (PBPs), leading to cell lysis.^{[1][2]} Its mechanism of action makes it a crucial selective agent in microbiology and molecular biology, particularly for selecting bacteria that have been successfully transformed with plasmids conferring ampicillin resistance. The gene responsible for this resistance, *bla*, encodes for β -lactamase, an enzyme that inactivates ampicillin by hydrolyzing its β -lactam ring.^{[3][4]}

Ampicillin is commercially available in several forms, including the trihydrate and sodium salt. **Ampicillin Trihydrate** is slightly soluble in water, while the sodium salt is more readily soluble.^{[5][6]} The choice between these forms often depends on the desired stock concentration and solubility requirements.

Chemical Properties of Ampicillin Trihydrate

A thorough understanding of the chemical properties of **Ampicillin Trihydrate** is essential for preparing stable and effective stock solutions.

Property	Value	Reference
Molecular Formula	$C_{16}H_{19}N_3O_4S \cdot 3H_2O$	[6]
Molecular Weight	403.45 g/mol	[7]
Appearance	White, crystalline powder	[8]
Solubility in Water	Slightly soluble (approx. 5-10 mg/mL)	[7][9]
pH of 0.25% solution	3.5 - 5.5	[9]

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL Ampicillin Stock Solution (from Sodium Salt)

This protocol is suitable for routine applications where a high concentration stock is desired for convenient dilution. Ampicillin sodium salt is recommended for higher concentrations due to its greater solubility in water.[5]

Materials:

- Ampicillin Sodium Salt
- Sterile deionized or Milli-Q water
- Sterile 15 mL conical tube
- 0.22 μ m syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Weigh out 500 mg of Ampicillin Sodium Salt and transfer it to a sterile 15 mL conical tube.[5]
- Add 9 mL of sterile deionized water to the tube.[5]
- Vortex or invert the tube until the ampicillin is completely dissolved.[5]
- Adjust the final volume to 10 mL with sterile deionized water.
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a new sterile container.[10] Do not autoclave ampicillin solutions, as heat will cause degradation.[3][10]
- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes.
- Label the aliquots clearly with the name, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term storage.

Protocol 2: Preparation of a 10 mg/mL Ampicillin Stock Solution (from Trihydrate)

This protocol is an alternative when using **Ampicillin Trihydrate**. Due to its lower solubility in water, preparing a lower concentration stock is often more practical.

Materials:

- **Ampicillin Trihydrate**
- Sterile deionized or Milli-Q water
- Sterile 15 mL conical tube
- 0.22 μm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting

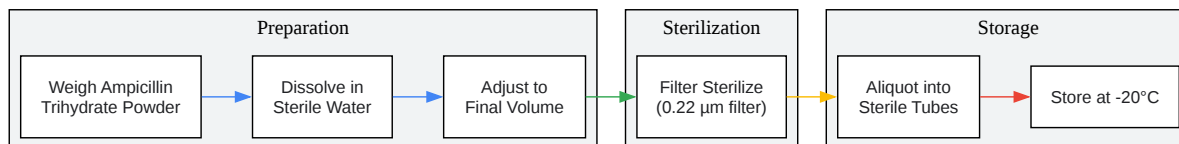
Procedure:

- Weigh 100 mg of **Ampicillin Trihydrate** and add it to a sterile 15 mL conical tube.
- Add approximately 8 mL of sterile deionized water.
- Vortex thoroughly to dissolve the powder. Gentle warming to 37°C may aid dissolution, but avoid excessive heat.
- Once dissolved, bring the final volume to 10 mL with sterile deionized water.
- Filter-sterilize the solution using a 0.22 µm syringe filter.
- Aliquot into sterile tubes for storage.
- Store at -20°C.

Quantitative Data Summary

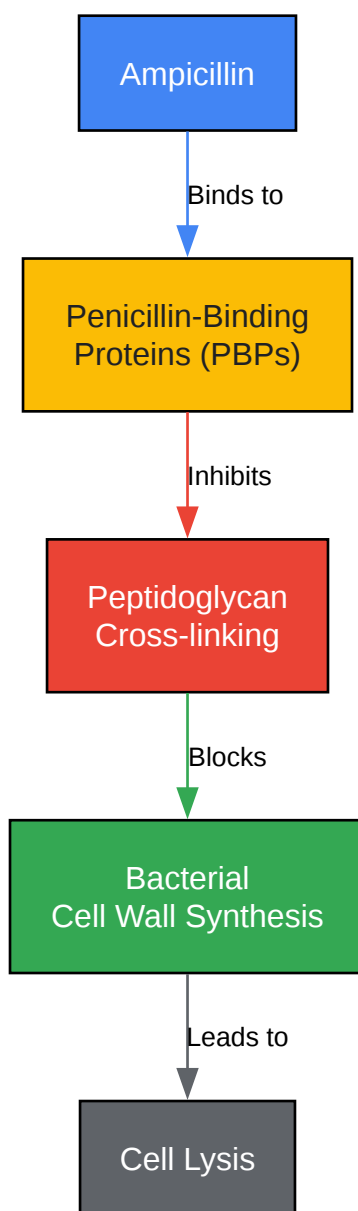
Parameter	Value	Reference
Typical Stock Concentrations	5 mg/mL, 10 mg/mL, 50 mg/mL, 100 mg/mL	[5] [7] [11] [12]
Recommended Solvents	Sterile Water, 50% Ethanol, 1N NaOH (for trihydrate)	[3] [11] [12]
Sterilization Method	0.22 µm Syringe Filtration	[7] [10]
Storage Temperature	-20°C or -70°C	[7] [11]
Stock Solution Stability at -20°C	Up to 6 months	[3] [7]
Typical Working Concentration	20 - 100 µg/mL	[3] [11] [13]
Stability in Culture Media at 37°C	Approximately 3 days	[3] [10]
Stability on Agar Plates at 4°C	Up to 2 weeks	[10]

Visualizations



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Caption: Workflow for **Ampicillin Trihydrate** stock solution preparation.



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